

A Technical Guide to the Physicochemical Characterization of 1-Bromo-4-phenylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-phenylbutane

Cat. No.: B079780

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the boiling and melting points of **1-Bromo-4-phenylbutane**, a key intermediate in various organic syntheses. It outlines the standard experimental procedures for determining these fundamental physical properties, ensuring accuracy and reproducibility in a laboratory setting.

Core Physical Properties of 1-Bromo-4-phenylbutane

1-Bromo-4-phenylbutane, with the molecular formula $C_{10}H_{13}Br$, is a colorless to pale yellow liquid at room temperature.^[1] Its key physical constants are critical for its handling, purification, and application in further chemical reactions.

Data Summary

The following table summarizes the reported boiling and melting points for **1-Bromo-4-phenylbutane**. It is important to note that boiling points are pressure-dependent; where available, the pressure at which the measurement was taken is provided.

Physical Property	Value	Conditions
Melting Point	52 °C	-
-43 °C	-	
Boiling Point	131-133 °C	at 12 mmHg
273-275 °C	at 760 mmHg (Atmospheric Pressure)	
265.2 °C	at 760 mmHg	

Note: The discrepancy in reported melting points may be due to different crystalline forms or measurement conditions.

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. A pure compound typically exhibits a sharp melting point, while impurities tend to depress and broaden the melting range.^[2] Similarly, the boiling point is a characteristic physical constant that is sensitive to impurities and atmospheric pressure.

Melting Point Determination: Capillary Method

This method is widely used for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the solid **1-Bromo-4-phenylbutane** is finely powdered using a mortar and pestle.[\[2\]](#)[\[3\]](#)
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[\[3\]](#)[\[4\]](#)
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[2\]](#)[\[4\]](#) This assembly is then placed in the heating block of a melting point apparatus or immersed in the oil of a Thiele tube.[\[2\]](#)
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[\[2\]](#)
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has liquefied (T2). The melting point is reported as the range T1-T2.[\[3\]](#)

Boiling Point Determination: Microscale Method

For liquids, a common and efficient method utilizes a small sample volume and a capillary technique within a heating bath.

Apparatus:

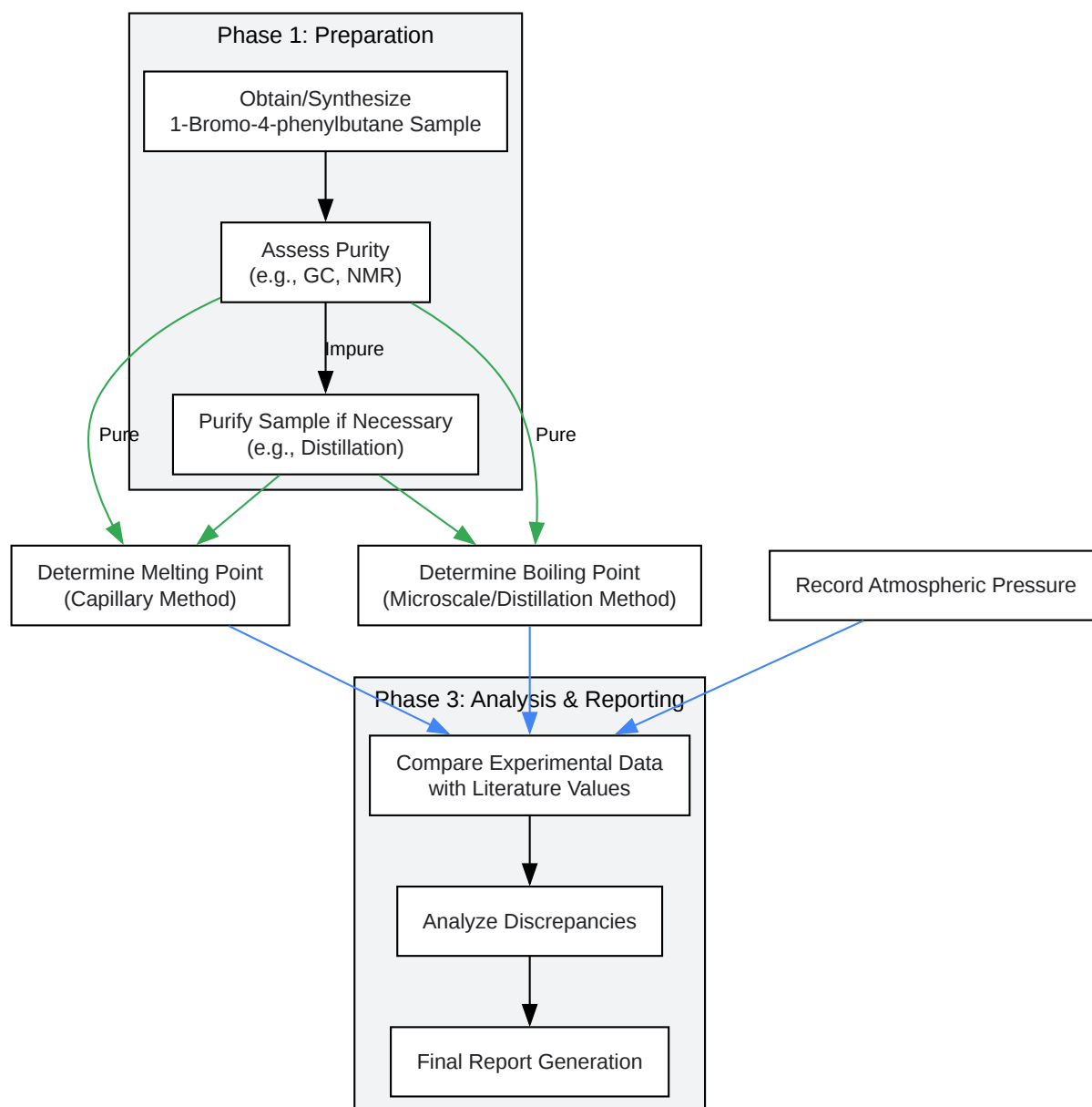
- Thiele tube or a beaker with high-boiling point oil (e.g., mineral oil)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

Procedure:

- **Sample Preparation:** A few milliliters of liquid **1-Bromo-4-phenylbutane** are placed into a small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in the oil bath of a Thiele tube.^[5] The setup ensures that the oil level is above the liquid sample but below the open end of the test tube.
- **Heating and Observation:** The oil bath is heated gently. As the temperature rises, air trapped in the capillary will be expelled, seen as a slow stream of bubbles.^[5] Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.^[5] This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.^{[5][6]}

Workflow for Physical Property Verification

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a chemical compound like **1-Bromo-4-phenylbutane**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination.

Safety and Handling

1-Bromo-4-phenylbutane is an irritant to the eyes, respiratory system, and skin.[7] It is essential to handle this chemical in a well-ventilated area, such as a fume hood.[8] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times to prevent contact.[8][9] Store the compound in a tightly closed container in a cool, dry place.[8][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-4-phenylbutane, 98% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. byjus.com [byjus.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 7. 1-Bromo-4-phenylbutane CAS 13633-25-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 8. echemi.com [echemi.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Characterization of 1-Bromo-4-phenylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079780#boiling-point-and-melting-point-of-1-bromo-4-phenylbutane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com